

2-Chloro-4-(3-chlorophenyl)thiazole CAS number 42444-98-4

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-Chloro-4-(3-chlorophenyl)thiazole
CAS No.:	42444-98-4
Cat. No.:	B1503058

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An In-Depth Technical Guide to **2-Chloro-4-(3-chlorophenyl)thiazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-4-(3-chlorophenyl)thiazole** (CAS No. 42444-98-4), a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. As a member of the substituted thiazole family, this molecule serves as a versatile scaffold and building block for the synthesis of more complex structures with potential therapeutic applications. This document details its physicochemical properties, provides a validated synthesis protocol rooted in established chemical principles, outlines methods for its analytical characterization, discusses its potential applications in drug discovery, and summarizes essential safety and handling procedures. The insights herein are curated to support researchers in leveraging this compound for novel molecular design and development.

Compound Identity and Physicochemical Properties

2-Chloro-4-(3-chlorophenyl)thiazole is a disubstituted aromatic heterocycle. The core thiazole ring is a privileged structure in medicinal chemistry, while the chloro-substituents on both the phenyl and thiazole rings can significantly influence the compound's electronic properties, lipophilicity, metabolic stability, and binding interactions with biological targets.[1]

Property	Value	Source
CAS Number	42444-98-4	[2]
Molecular Formula	C ₉ H ₅ Cl ₂ NS	[2][3]
Molecular Weight	230.12 g/mol	[2]
MDL Number	MFC11219999	[3]
SMILES	<chem>Clc1cccc(c1)c1csc(n1)Cl</chem>	[3]
Appearance	Off-white to yellow solid (predicted)	N/A
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	N/A

Synthesis and Purification

The synthesis of 4-aryl-thiazole derivatives is classically achieved via the Hantzsch thiazole synthesis, which involves the cyclocondensation of an α -haloketone with a thioamide.[4] For the title compound, a common and logical pathway involves the reaction of 2-chloro-1-(3-chlorophenyl)ethanone with a suitable thioamide, followed by a subsequent chlorination step at the 2-position of the thiazole ring, or by using a reagent that provides the 2-chloro-thiazole moiety directly.

Rationale for Synthetic Approach

The Hantzsch synthesis is a robust and high-yielding method for constructing the thiazole core.[4] The reaction proceeds via a nucleophilic attack from the sulfur of the thioamide onto the electrophilic carbon of the α -haloketone, followed by intramolecular cyclization and dehydration

to form the aromatic thiazole ring.[4] Direct synthesis using 2-chloro-thiourea derivatives can be challenging, so a two-step approach starting from the more accessible 2-amino-4-(3-chlorophenyl)thiazole is often preferred, followed by a Sandmeyer-type reaction to replace the amino group with a chloro group.

Detailed Synthesis Protocol: Two-Step Approach

This protocol describes the synthesis of the 2-amino precursor followed by its conversion to the final 2-chloro product.

Step 1: Synthesis of 2-Amino-4-(3-chlorophenyl)thiazole

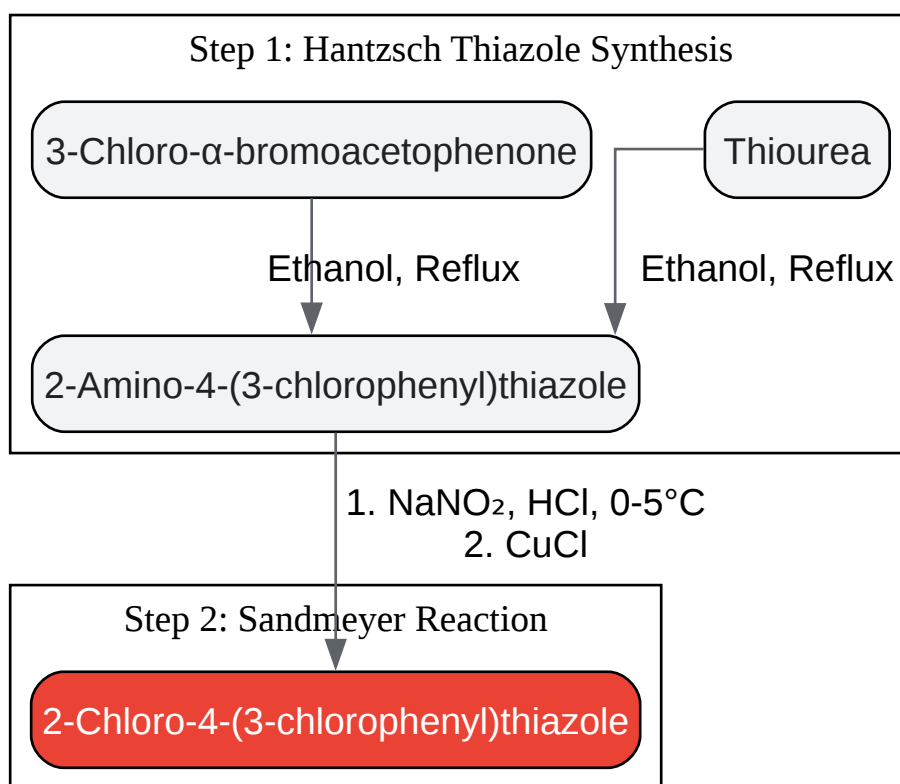
- **Reagent Preparation:** In a 250 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 3-chloro- α -bromoacetophenone (10 mmol) in absolute ethanol (50 mL).
- **Addition of Thiourea:** To this solution, add thiourea (12 mmol, 1.2 equivalents). The slight excess of thiourea ensures the complete consumption of the limiting α -haloketone.
- **Reaction:** Heat the mixture to reflux (approximately 78-80°C) and maintain for 3-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting ketone spot disappears.
- **Work-up and Isolation:** After cooling to room temperature, pour the reaction mixture into 150 mL of ice-cold water. Neutralize the solution with a saturated sodium bicarbonate solution, which will cause the crude product to precipitate.
- **Filtration:** Collect the solid precipitate by vacuum filtration using a Büchner funnel. Wash the solid thoroughly with cold deionized water to remove inorganic salts and unreacted thiourea.
[4] Dry the crude product under vacuum.

Step 2: Synthesis of **2-Chloro-4-(3-chlorophenyl)thiazole** (Sandmeyer Reaction)

- **Diazotization:** Suspend the crude 2-amino-4-(3-chlorophenyl)thiazole (8 mmol) in a mixture of concentrated hydrochloric acid (15 mL) and water (15 mL) in a flask cooled to 0-5°C in an ice-salt bath.

- **Nitrite Addition:** Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2 , 8.8 mmol) dropwise, keeping the temperature strictly below 5°C . Stir for 30 minutes to ensure complete formation of the diazonium salt.
- **Sandmeyer Reaction:** In a separate flask, prepare a solution of copper(I) chloride (CuCl , 9.6 mmol) in concentrated hydrochloric acid (10 mL) at $0-5^\circ\text{C}$. Add the cold diazonium salt solution to the CuCl solution slowly.
- **Reaction Completion:** Allow the mixture to warm to room temperature and then heat gently to $50-60^\circ\text{C}$ for 1 hour to ensure complete nitrogen evolution and substitution.
- **Extraction and Purification:** Cool the reaction mixture and extract the product with an organic solvent such as dichloromethane or ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Final Purification:** Purify the resulting crude residue by column chromatography on silica gel, using a hexane/ethyl acetate gradient to yield the pure **2-Chloro-4-(3-chlorophenyl)thiazole**.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **2-Chloro-4-(3-chlorophenyl)thiazole**.

Analytical Characterization

To confirm the identity, structure, and purity of the synthesized compound, a combination of spectroscopic and chromatographic techniques is essential.

Technique	Expected Results
¹ H NMR	Aromatic protons from the 3-chlorophenyl ring (multiplets in the δ 7.0-8.0 ppm range). A singlet for the thiazole proton at the C5 position (typically δ 7.5-8.5 ppm).
¹³ C NMR	Signals corresponding to the nine carbon atoms. Aromatic carbons (δ 120-140 ppm), thiazole ring carbons (can be higher, e.g., δ 110-170 ppm).[5]
Mass Spec. (MS)	Molecular ion peak [M] ⁺ corresponding to the molecular weight ($m/z \approx 229/231/233$ due to chlorine isotopes). The isotopic pattern for two chlorine atoms (M, M+2, M+4) will be characteristic.
HPLC	A single major peak indicating high purity (e.g., >95%) under specified column, mobile phase, and detection wavelength conditions.

Standard Analytical Protocols

- Nuclear Magnetic Resonance (NMR): Dissolve 5-10 mg of the sample in 0.7 mL of deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆). Record ¹H and ¹³C spectra on a 300 or 400 MHz spectrometer.
- Mass Spectrometry (MS): Prepare a dilute solution of the sample in a suitable volatile solvent like methanol or acetonitrile. Analyze using Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) techniques.
- High-Performance Liquid Chromatography (HPLC): Dissolve the sample in the mobile phase. Inject onto a C18 reverse-phase column. Use a mobile phase, such as a gradient of acetonitrile and water with 0.1% formic acid, and monitor with a UV detector at a wavelength where the compound shows strong absorbance (e.g., 254 nm).

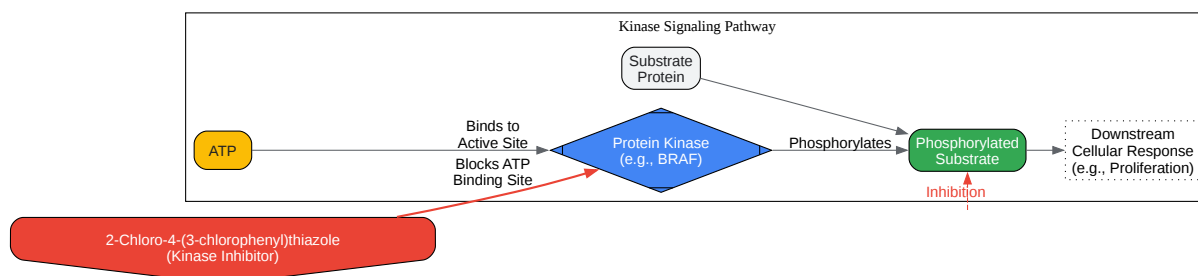
Applications in Drug Discovery and Development

The 2-chloro-4-arylthiazole scaffold is a cornerstone in modern medicinal chemistry. The thiazole ring is a bioisostere of other aromatic systems and can act as a hydrogen bond acceptor, while its substituents allow for fine-tuning of steric and electronic properties.

- **Anticancer Activity:** Many thiazole derivatives function as kinase inhibitors by competing with ATP at the enzyme's active site. The chlorophenyl group can enhance binding affinity through hydrophobic and halogen-bonding interactions. Related compounds have shown potent antiproliferative effects on various cancer cell lines.[\[4\]](#)[\[6\]](#)[\[7\]](#) For instance, certain thiazole derivatives exhibit significant BRAFV600E inhibitory effects, a key target in melanoma.[\[6\]](#)
- **Antimicrobial and Antifungal Activity:** The thiazole nucleus is present in numerous antimicrobial agents. The lipophilicity conferred by the chlorophenyl group can aid in penetrating microbial cell membranes.[\[4\]](#)[\[8\]](#)
- **Anti-inflammatory and Anticonvulsant Activity:** Substituted thiazoles and related heterocycles have been investigated for their anti-inflammatory and anticonvulsant properties.[\[4\]](#)[\[9\]](#) The mechanism often involves the modulation of ion channels or enzymes involved in inflammatory pathways.[\[10\]](#)

Hypothetical Mechanism of Action: Kinase Inhibition

As a representative example of its potential application, the diagram below illustrates how a thiazole-based inhibitor could block a protein kinase signaling pathway, a common mechanism for anticancer drugs.



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Caption: Hypothetical inhibition of a protein kinase by the title compound.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Chloro-4-(3-chlorophenyl)thiazole** is not widely available, data from structurally similar compounds, such as other chlorophenyl thiazoles and aminothiazoles, should be used to guide handling procedures.[11]

- Hazard Classification: Expected to be harmful if swallowed (Acute Toxicity, Oral), and to cause skin and serious eye irritation.[11] May cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat. Use a dust mask or conduct work in a fume hood to avoid inhalation.[12][13]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Ensure adequate ventilation in the work area.[13]

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from strong oxidizing agents.[14]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.

Conclusion

2-Chloro-4-(3-chlorophenyl)thiazole is a valuable heterocyclic compound with significant potential as a building block in the development of new pharmaceuticals and functional materials. Its synthesis is achievable through established chemical transformations, and its structure can be rigorously confirmed with standard analytical techniques. The presence of the dichlorinated arylthiazole motif makes it an attractive scaffold for targeting a range of biological pathways, particularly in oncology and infectious disease research. Adherence to strict safety protocols is necessary when handling this and related chemical entities.

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- [To cite this document: BenchChem. \[2-Chloro-4-\(3-chlorophenyl\)thiazole CAS number 42444-98-4\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1503058/docs#2-chloro-4-3-chlorophenyl-thiazole-cas-number-42444-98-4\]](#)

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